

(S)-Boc-nipecotic acid chemical properties and structure

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Compound of Interest

Compound Name: (S)-Boc-nipecotic acid

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An In-depth Technical Guide to (S)-Boc-Nipecotic Acid: Chemical Properties and Structure

For researchers, scientists, and drug development professionals, **(S)-Boc-nipecotic acid** is a valuable chiral building block in the synthesis of a variety of pharmaceutical compounds. Its protected amine and available carboxylic acid functional groups make it a versatile intermediate for creating complex molecular architectures, particularly in the development of neuroactive compounds. This technical guide provides a comprehensive overview of its chemical properties, structure, and a representative synthetic protocol.

Chemical Properties and Structure

(S)-Boc-nipecotic acid, also known as (S)-1-(tert-Butoxycarbonyl)piperidine-3-carboxylic acid, is a white to off-white solid at room temperature.[1][2] The tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen enhances its stability and solubility in organic solvents, facilitating its use in a wide range of chemical transformations.

Structural Identifiers

The unique stereochemistry and composition of **(S)-Boc-nipecotic acid** are defined by several key identifiers:

- SMILES String: CC(C)(C)OC(=O)N1CCCC--INVALID-LINK--C(O)=O[3]
- InChI Key: NXILIHONWRXHFA-QMMMGPBSA-N[3]

- CAS Number: 88495-54-9[1][3]

Physicochemical Data

A summary of the key quantitative data for **(S)-Boc-nipecotic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₉ NO ₄	[1][3]
Molecular Weight	229.27 g/mol	[1][3]
Melting Point	159-162 °C	[1]
Boiling Point	Decomposes before boiling	[3]
Optical Activity	[α] _D ²² +57° (c=1 in chloroform)	[3]
Solubility	Slightly soluble in water; Soluble in methanol, ethanol, DMSO, and DMF.	[3]
pKa (Predicted)	4.49 ± 0.20	
Appearance	White to off-white solid/powder	[1][2]

Chemical Structure Visualization

The two-dimensional chemical structure of **(S)-Boc-nipecotic acid** is depicted in the following diagram, generated using the DOT language.

Caption: 2D structure of **(S)-Boc-nipecotic acid**.

Experimental Protocols

The following is a representative experimental protocol for the synthesis of N-Boc protected piperidine-3-carboxylic acids. This method can be adapted for the specific synthesis of the (S)-enantiomer starting from (S)-nipecotic acid.

Synthesis of (S)-1-(tert-Butoxycarbonyl)piperidine-3-carboxylic acid

Materials:

- (S)-Nipecotic acid
- Di-tert-butyl dicarbonate (Boc₂O)
- Sodium bicarbonate (NaHCO₃) or other suitable base (e.g., triethylamine)
- Tetrahydrofuran (THF)
- Water
- Dichloromethane (DCM) or Ethyl acetate (EtOAc)
- Hydrochloric acid (HCl), 1N solution
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Silica gel for column chromatography (optional, for purification)

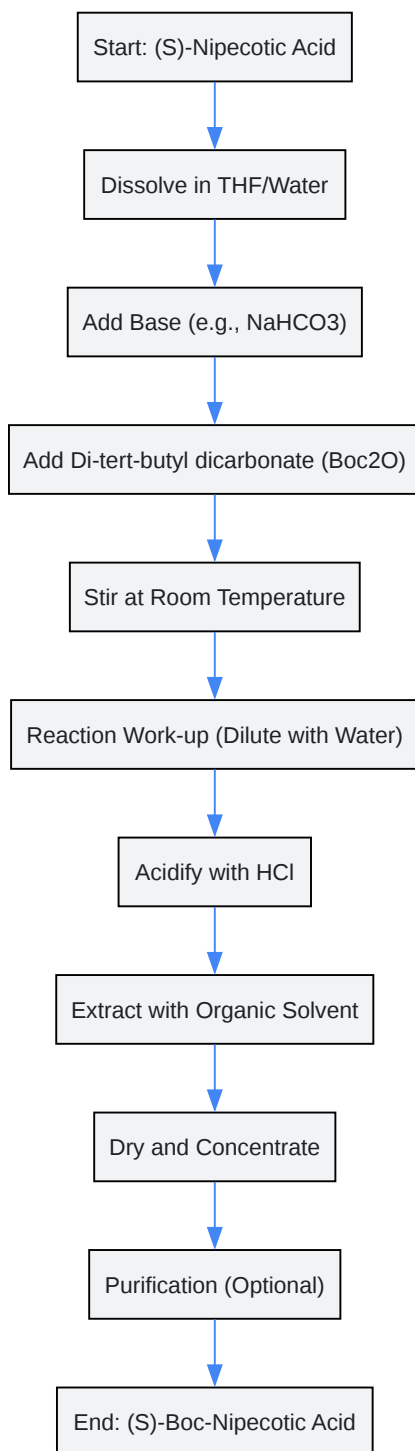
Procedure:

- Dissolution: Dissolve (S)-nipecotic acid in a mixture of tetrahydrofuran and water.
- Basification and Boc-protection: To the solution, add sodium bicarbonate followed by di-tert-butyl dicarbonate. The reaction mixture is stirred at room temperature overnight.
- Work-up: After the reaction is complete (monitored by TLC), the mixture is diluted with water.
- Acidification: The aqueous layer is acidified to a pH of approximately 2-3 with 1N HCl.
- Extraction: The acidified aqueous layer is extracted multiple times with an organic solvent such as dichloromethane or ethyl acetate.

- **Drying and Concentration:** The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification (Optional):** If necessary, the crude product can be purified by silica gel column chromatography to obtain the pure **(S)-Boc-nipecotic acid**.

Logical Workflow for Synthesis

The general workflow for the synthesis of **(S)-Boc-nipecotic acid** from (S)-nipecotic acid is illustrated in the diagram below.



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Caption: Synthetic workflow for **(S)-Boc-nipecotic acid**.

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